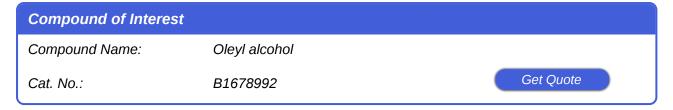


Oleyl Alcohol: A Comprehensive Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Oleyl alcohol, a long-chain unsaturated fatty alcohol, is a versatile excipient and intermediate in pharmaceutical and cosmetic formulations. Its utility as an emollient, emulsifier, and penetration enhancer necessitates a thorough understanding of its safety profile and handling requirements to ensure occupational safety and experimental integrity. This technical guide provides an in-depth overview of the safety data sheet (SDS) for **Oleyl alcohol**, detailed handling precautions, and relevant experimental protocols for safety assessment.

Core Safety and Physical Properties

A comprehensive understanding of the physical and chemical properties of a substance is fundamental to its safe handling. The following tables summarize the key quantitative data for **Oleyl alcohol**.

Physical and Chemical Properties



Property	Value	Source
Molecular Formula	C18H36O	[1][2]
Molecular Weight	268.48 g/mol	[1][2]
Appearance	Colorless to pale yellow oily [3]	
Odor	Fatty animal odor	[4]
Melting Point	~ 6 °C / 42.8 °F	[2]
Boiling Point	206 - 207 °C / 402.8 - 404.6 °F	[2]
Flash Point	180 °C / 356 °F (closed cup)	[2]
Density	0.849 g/mL at 25 °C	[5]
Water Solubility	Immiscible	[2][4]
Solubility in Other Solvents	Soluble in alcohol and ether	[4]
Refractive Index	1.461	[1][2]

Fire Safety Data

Oleyl alcohol is a combustible liquid, and appropriate fire safety measures must be in place.



Property	Value	Source	
Flash Point	180 °C / 356 °F (closed cup)	[2]	
Autoignition Temperature	Not available		
NFPA Rating	Health: 1, Flammability: 0, Instability: 0		
Suitable Extinguishing Media	Carbon dioxide (CO ₂), powder, water spray, alcohol-resistant foam. In case of a major fire, evacuate the area and fight the fire remotely due to the risk of explosion.	[6]	
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO ₂)	[6]	

Toxicity Data

The toxicological properties of **Oleyl alcohol** have not been fully investigated. However, available data indicates that it can cause skin and eye irritation.

Test	Species	Result	Source
Draize test, eye	Rabbit	100 mg/24H Mild	
Draize test, skin	Rabbit	500 mg/24H Mild	
Draize test, skin	Rabbit	100 mg/24H Severe	
Oral LD50 (Rat)	N.A.	[4]	
Inhalation LC50 (Rat)	N.A.	[4]	-
Dermal LD50 (Rabbit)	N.A.	[4]	-

Hazard Identification and Handling Precautions



Oleyl alcohol is classified as a skin and eye irritant.[1][7] Adherence to proper handling procedures is crucial to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards.[8]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to
 prevent skin exposure.[2][9] Gloves must be inspected prior to use and disposed of in
 accordance with applicable laws and good laboratory practices.[4]
- Respiratory Protection: If exposure limits are exceeded or if irritation or other symptoms are experienced, use a full-face respirator with an appropriate cartridge (e.g., type ABEK, EN 14387).[4]
- Hygiene Measures: Handle in accordance with good industrial hygiene and safety practices.
 Wash hands before breaks and at the end of the workday.[4]

Engineering Controls

- Ensure adequate ventilation in the handling area.
- Eyewash stations and safety showers should be in close proximity to the workstation.[6]

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. Avoid ingestion and inhalation.[6]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[8] For long-term storage, a freezer is recommended.[7] Keep away from incompatible materials such as acids and oxidizing agents.[6]

Emergency ProceduresFirst Aid Measures

• Eye Contact: Rinse cautiously with water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.[2][5]



- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention.[5][6]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[2][5]
- Ingestion: Clean mouth with water and drink plenty of water afterward. Do not induce vomiting. Get medical aid.[5][6]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid breathing vapors, mist, or gas.[4]
- Environmental Precautions: Do not let the product enter drains.[4]
- Methods for Containment and Cleaning Up: Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust) and dispose of as hazardous waste. Keep in suitable, closed containers for disposal.[4][6]

Experimental Protocols for Safety Assessment

The following are summaries of standardized protocols for assessing the skin and eye irritation potential of chemicals like **Oleyl alcohol**. These are based on the OECD Guidelines for the Testing of Chemicals.

OECD 404: Acute Dermal Irritation/Corrosion

This test guideline describes a procedure for the assessment of acute skin irritation and corrosion.

- Principle: A single dose of the test substance is applied to the skin of an experimental animal (typically an albino rabbit) for a defined period. The skin is then observed for signs of erythema (redness) and edema (swelling).
- Methodology:



- Animal Selection: Healthy young adult albino rabbits are used.
- Test Substance Application: Approximately 0.5 mL (for liquids) or 0.5 g (for solids and semi-solids) of the test substance is applied to a small area (about 6 cm²) of shaved skin and covered with a gauze patch and semi-occlusive dressing.
- Exposure Duration: The exposure period is typically 4 hours.[4]
- Observation: The skin is examined for erythema and edema and scored at 1, 24, 48, and
 72 hours after patch removal. Observations may continue for up to 14 days to assess the reversibility of the effects.
- Interpretation of Results: The severity of the skin reaction is scored based on a standardized grading scale. The reversibility of the skin reactions is a key factor in determining the irritation potential.

OECD 405: Acute Eye Irritation/Corrosion

This guideline details the procedure for evaluating the potential of a substance to cause eye irritation or corrosion.

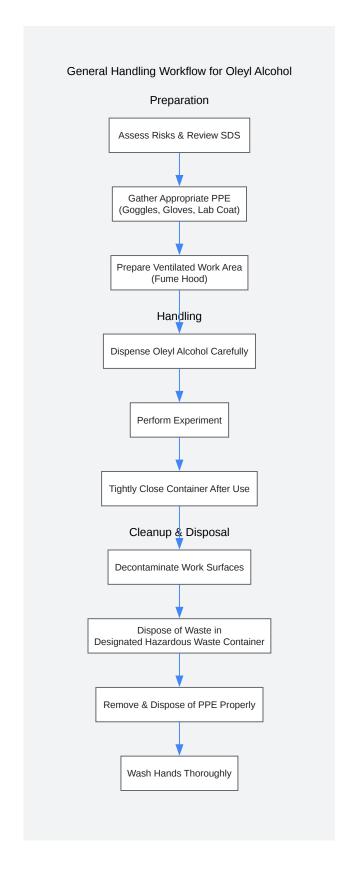
- Principle: A single dose of the test substance is applied to one eye of an experimental animal (albino rabbit), with the untreated eye serving as a control. The eye is then examined for any lesions of the cornea, iris, and conjunctivae.[3]
- Methodology:
 - Animal Selection: Healthy young adult albino rabbits are used.
 - Test Substance Application: A single dose of the test substance (0.1 mL for liquids) is instilled into the conjunctival sac of one eye.[10]
 - Observation: The eyes are examined at 1, 24, 48, and 72 hours after application.[10] The
 degree of eye irritation/corrosion is evaluated by scoring lesions of the conjunctiva,
 cornea, and iris. The observation period can extend up to 21 days to assess the
 reversibility of effects.[6][8]



• Interpretation of Results: Ocular lesions are scored using a standardized system. The classification of the substance as an irritant or corrosive depends on the severity and reversibility of the observed effects.

Visualized Workflows General Handling Workflow for Oleyl Alcohol



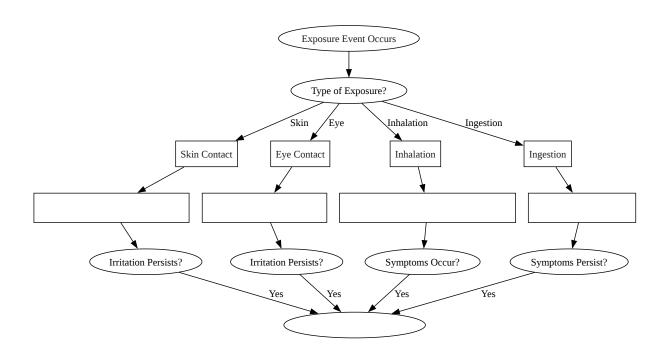


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Caption: A flowchart outlining the safe handling procedure for **Oleyl alcohol**.



First Aid Decision-Making for Oleyl Alcohol Exposuredot



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